

# Meranzin Hydrate: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Meranzin hydrate

Cat. No.: B15591074

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide to **Meranzin hydrate**, a coumarin compound with notable biological activities. This whitepaper details its chemical properties, explores its known signaling pathways, and outlines key experimental protocols for its study.

## Core Chemical and Physical Data

**Meranzin hydrate** is a natural product that has been isolated from various plant species, including those of the Citrus and Murraya genera.<sup>[1][2][3]</sup> It is classified as a coumarin.<sup>[1][2]</sup> There appears to be some discrepancy in the literature and commercial listings regarding its CAS number, with both 5673-37-0 and 5875-49-0 being associated with the compound.<sup>[1][2][4]</sup> Researchers are advised to verify the specific isomer and hydration state when sourcing this compound.

## Chemical Identifiers

Identifier	Value	Source
CAS Number	5875-49-0[2][4][5][6][7], 5673-37-0[1]	Multiple Sources
IUPAC Name	8-(2,3-dihydroxy-3-methylbutyl)-7-methoxychromen-2-one	[1]
Molecular Formula	C15H18O5	[1][2][5]
Synonyms	Merancin hydrate, 8-(2,3-Dihydroxy-3-methylbutyl)-7-methoxy-2H-chromen-2-one	[1]

## Physicochemical Properties

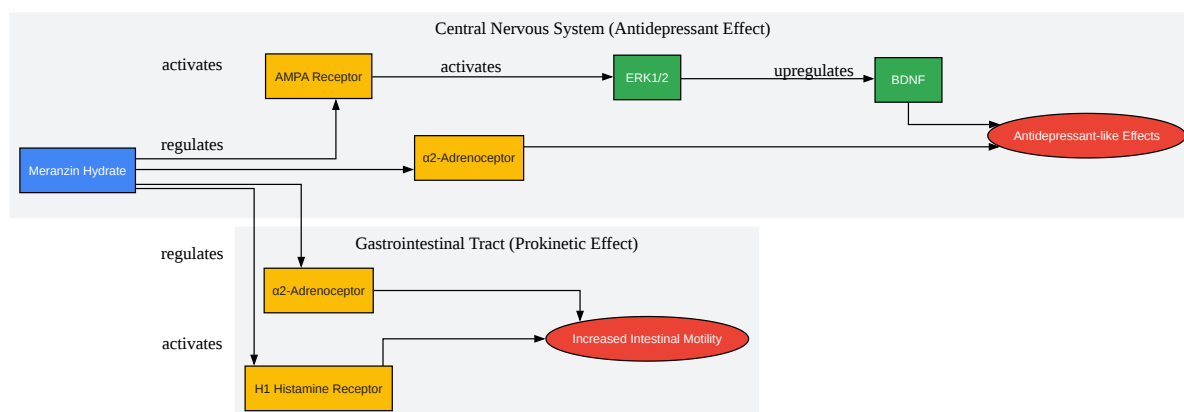
Property	Value	Source
Molecular Weight	278.30 g/mol	[1][4]
Appearance	Oil / Crystalline Solid	[8][9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[8][9] Estimated water solubility: 1049 mg/L @ 25 °C.[3]	[3][8][9]
Storage	Store at 2-8°C, protected from air and light. For long-term storage, refrigeration or freezing is recommended.[2][8]	[2][8]

## Biological Activity and Signaling Pathways

**Meranzin hydrate** has been investigated for a range of biological activities, most notably its antidepressant and prokinetic (gastrointestinal motility-enhancing) effects.[3][7][10] Current research suggests that these effects are mediated through modulation of specific signaling pathways in both the central nervous system and the gastrointestinal tract.

## Antidepressant and Prokinetic Mechanisms

The compound's dual activity appears to be linked to its interaction with the  $\alpha 2$ -adrenoceptor, a key regulator in both brain and gut functions.[3][10] Furthermore, its antidepressant-like effects are associated with the AMPA-ERK1/2-BDNF signaling cascade, a crucial pathway for neuroplasticity and mood regulation.[3][10] In the gut, **Meranzin hydrate** has been shown to activate H1 histamine receptors, contributing to its prokinetic properties.[3][11][9]



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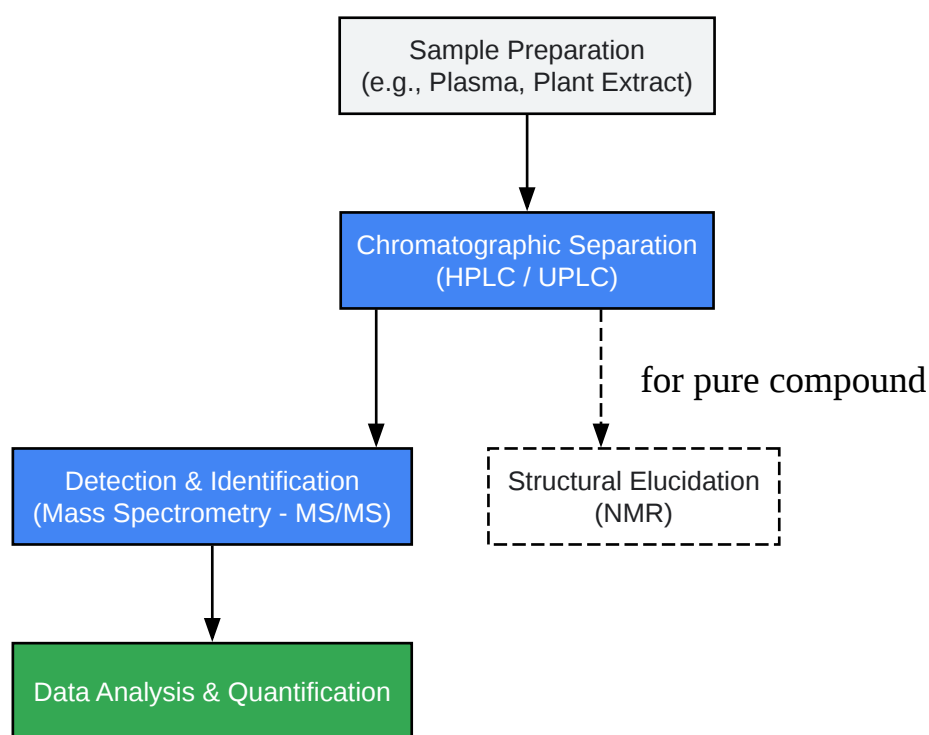
Caption: Signaling pathways of **Meranzin hydrate** in the CNS and GI tract.

## Experimental Protocols and Methodologies

The analysis and characterization of **Meranzin hydrate**, along with the assessment of its biological activity, involve a variety of standard and advanced laboratory techniques.

## Compound Identification and Quantification

A typical workflow for the identification and quantification of **Meranzin hydrate** in biological matrices (e.g., plasma) or natural product extracts involves chromatographic separation followed by mass spectrometry detection.



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Caption: General workflow for **Meranzin hydrate** analysis.

Methodologies:

- High-Performance Liquid Chromatography (HPLC): Methods using Diode Array Detection (DAD) or Evaporative Light Scattering Detection (ELSD) are employed for purity analysis and quantification.[2]
- Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS): This sensitive technique is the gold standard for identifying and quantifying **Meranzin hydrate** in complex biological samples, such as patient plasma, for pharmacokinetic studies. [9]

- Nuclear Magnetic Resonance (NMR): 1D and 2D NMR spectroscopy are essential for the unambiguous structural elucidation of the isolated compound.[2]
- Mass Spectrometry (MS): Used for molecular weight determination and fragmentation analysis to confirm the compound's identity.[2]

## In-Vivo Pharmacological Assays

- Prokinetic Activity Assessment:
  - Gastric Emptying and Intestinal Transit Studies: These experiments are typically conducted in rodent models (e.g., rats). A non-absorbable marker is administered orally after the test compound, and the distance traveled by the marker through the gastrointestinal tract is measured after a specific time to assess motility.[9]
- Antidepressant Activity Assessment:
  - Forced Swimming Test: This is a common behavioral test in rodents to screen for antidepressant-like activity. The test measures the animal's immobility time when placed in an inescapable water tank, with a reduction in immobility considered an antidepressant-like effect.[3][10]

This document serves as a foundational guide. Researchers are encouraged to consult the primary literature for detailed, step-by-step protocols and to adapt these methodologies to their specific research questions.

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## References

1. 8-(2,3-Dihydroxy-3-methylbutyl)-7-methoxychromen-2-one | C<sub>15</sub>H<sub>18</sub>O<sub>5</sub> | CID 5070783 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. CAS 5875-49-0 | Meranzin hydrate [phytopurify.com]

- 3. meranzin hydrate, 5875-49-0 [thegoodscentcompany.com]
- 4. Meranzin hydrate | CAS: 5875-49-0 | ChemNorm [chemnorm.com]
- 5. chemfarms.com [chemfarms.com]
- 6. Meranzin hydrate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 404 | BioChemPartner [m.biochempartner.com]
- 8. Meranzin hydrate | 5875-49-0 - Coompo [coompo.com]
- 9. Meranzin | CAS:23971-42-8 | Coumarins | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. meranzin, 23971-42-8 [thegoodscentcompany.com]
- 11. bocsci.com [bocsci.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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